

Molybdenum(V) chloride reactivity with water and moisture

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Compound of Interest					
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Molybdenum(V) Chloride Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information for handling **Molybdenum(V)** chloride (MoCl₅), focusing on its high reactivity with water and moisture.

Frequently Asked Questions (FAQs)

Q1: What is Molybdenum(V) chloride and what are its basic properties?

Molybdenum(V) chloride, also known as molybdenum pentachloride, is an inorganic compound with the formula MoCl₅.[1] It is a dark green to black, volatile, and hygroscopic crystalline solid.[1][2][3][4][5] In the solid state, it exists as a dimer (Mo₂Cl₁₀), but it is monomeric (MoCl₅) in the gas phase.[1][2] It is a strong Lewis acid and a potent oxidizing agent, making it a versatile reagent in chemical synthesis.[1][2][5][6]

Q2: What is the primary reaction of **Molybdenum(V) chloride** with water?

Molybdenum(V) chloride reacts vigorously and exothermically with water and even atmospheric moisture in a process called hydrolysis.[1][3][4][5][7][8][9] This reaction is violent and produces corrosive and toxic fumes of hydrogen chloride (HCl) gas.[1][3][4][7][8][10]

Q3: What are the products of this hydrolysis reaction?



The products of hydrolysis depend on the amount of water present.

- With limited water/moisture: It forms molybdenum oxychlorides, primarily molybdenum(V) oxytrichloride (MoOCl₃).[11][12]
- With excess water: The hydrolysis proceeds further to form other species like molybdenum dichloride dioxide (MoO₂Cl₂) and ultimately hydrated molybdenum oxides or molybdic acid. [12][13]
- In hydrochloric acid: When dissolved in HCl, a variety of complex anions can form, depending on the acid concentration.[14] In concentrated HCl, species like [MoOCl₅]²- are predominant.[14]

Q4: Why is it critical to handle **Molybdenum(V) chloride** in an inert atmosphere?

Due to its extreme sensitivity to air and moisture, MoCl₅ must be handled under a dry, inert atmosphere (e.g., in a glovebox or under a stream of nitrogen or argon).[15] Exposure to the atmosphere will lead to rapid hydrolysis, degrading the compound, releasing hazardous HCl gas, and compromising the integrity of any experiment.[4][8]

Troubleshooting Guide

This section addresses common problems encountered during the use of **Molybdenum(V)** chloride.

Q: My dark green **Molybdenum(V) chloride** powder has turned brownish or has a clumpy appearance. What happened?

A: This is a classic sign of accidental exposure to moisture. The brown-colored substance is likely an intermediate hydrolysis product, such as an oxychloride. The material is no longer pure MoCl₅ and its reactivity will be altered. It is not recommended for use in moisture-sensitive reactions.

Q: I observed white fumes coming from the container when I opened it briefly outside a glovebox. What should I do?



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A: The white fumes are hydrogen chloride (HCl) gas being liberated as the MoCl₅ reacts with humidity in the air.[4][8] Immediately close the container and move it to an inert atmosphere glovebox or fume hood. Ensure you are wearing appropriate personal protective equipment (PPE), including acid-gas respiratory protection if necessary.[7][15] The reagent has been compromised.

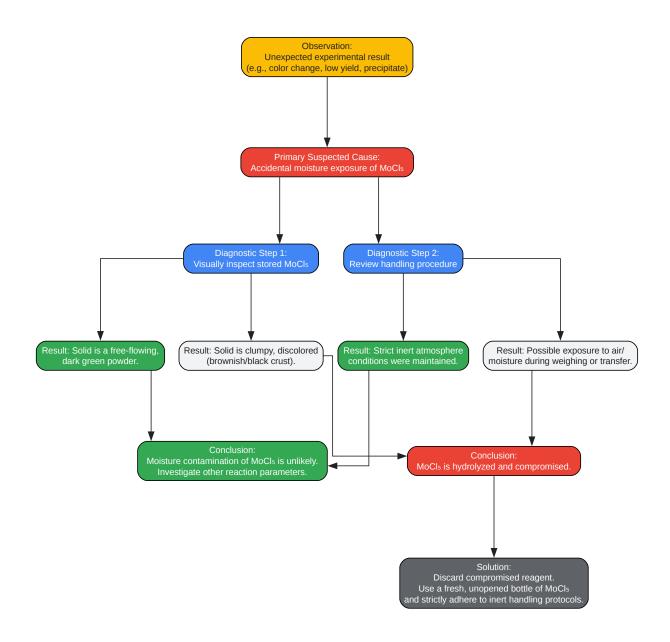
Q: My reaction is giving low yields or unexpected side products. Could moisture contamination of the MoCl₅ be the cause?

A: Yes, this is highly probable. If the MoCl₅ has been partially hydrolyzed, its effective concentration is lower than calculated. Furthermore, the hydrolysis byproducts (oxychlorides and HCl) can interfere with your reaction, leading to different pathways or catalyst deactivation.

Q: The MoCl₅ is not dissolving properly in my dry, non-polar organic solvent. Why?

A: While MoCl₅ is soluble in many dry organic solvents, hydrolysis products like molybdenum oxychlorides have different solubility profiles and may be insoluble.[1][2][3][4][16] The insolubility suggests the starting material may have been compromised by moisture.





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Caption: Troubleshooting workflow for experiments involving MoCl₅.

Quantitative Data Summary



The following tables summarize key physical and spectroscopic data for **Molybdenum(V) chloride** and its hydrolysis-related products.

Table 1: Physical Properties of Molybdenum(V) Chloride

Property	Value	Citations
Molecular Formula	MoCl₅ (monomer), Mo₂Cl₁₀ (dimer)	[1][2]
Molar Mass	273.21 g/mol	[1]
Appearance	Dark green to black crystalline solid	[1][2][3]
Density	2.928 g/cm³ at 25 °C	[1][2]
Melting Point	194 °C	[1][2][7]
Boiling Point	268 °C	[1][2][7]
Vapor Pressure	1.75 mmHg at 25 °C	[7][9]
Solubility	Soluble in dry ethers, alcohols, and chlorinated solvents. Reacts with water.	[1][2][3][4]

Table 2: Spectroscopic Data for Mo-O Bonds Relevant to Hydrolysis



Technique	Wavenumber (cm⁻¹)	Assignment	Compound Type	Citations
FTIR/IR	~1000	Terminal Mo=O stretch	Molybdenum Oxides	[17]
FTIR/IR	960 and 840	Mo-O-Mo bridging stretch	Molybdenum Oxides	[17]
FTIR/IR	985–1000	Terminal Mo=O stretch	Oxo- molybdenum(V) complexes	[11]
Raman	802	Mo-O-Mo stretch	Dinuclear Mo(V) complexes	[14]
Raman	738	Mo-(μ-O)2-Mo stretch	Dinuclear Mo(V) complexes	[14]

Experimental Protocols

Protocol 1: Standard Procedure for Handling and Storage of Molybdenum(V) Chloride

This protocol outlines the essential steps for safely handling this air- and moisture-sensitive reagent.

- Preparation: All handling of MoCl₅ must be performed inside a glovebox with a dry, inert atmosphere (e.g., N₂ or Ar, with O₂ and H₂O levels <1 ppm). All glassware, spatulas, and syringes must be rigorously dried in an oven at >120 °C overnight and cooled in a desiccator or the glovebox antechamber.
- Storage: Store the MoCl₅ container in a desiccator inside a cool, dry, and well-ventilated area designated for corrosive materials.[15] The container must be tightly sealed.[15] It is recommended to store it under an inert atmosphere.[7][15]
- Aliquotting: Transfer the MoCl₅ container into the glovebox antechamber and cycle several times before moving it into the main chamber.

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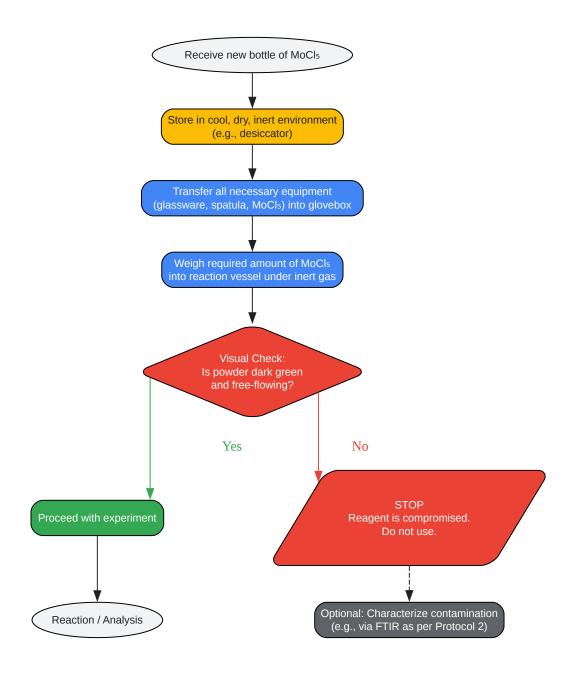
- Dispensing: Carefully open the container inside the glovebox. Use a clean, dry spatula to weigh the desired amount of the dark green, free-flowing powder into a pre-tared, dry vial or flask.
- Sealing: Tightly seal both the primary container and the flask containing the aliquot before removing them from the glovebox. Use a sealant like parafilm for short-term storage outside the glovebox.
- Cleaning: All spills inside the glovebox should be cleaned up immediately. Any contaminated materials should be treated as hazardous waste.

Protocol 2: Characterization of Potential Hydrolysis via FTIR Spectroscopy

This procedure can be used to quickly assess if a sample of MoCl₅ has been compromised by moisture.

- Sample Preparation (Inert Atmosphere): Inside a glovebox, prepare a Nujol mull of the suspect MoCl₅ sample. Grind a small amount of the solid with a drop of dry Nujol oil between two dry potassium bromide (KBr) or cesium iodide (Csl) plates.
- Blank Spectrum: Record a background spectrum of the clean, dry KBr or CsI plates.
- Sample Spectrum: Place the prepared mull in an FTIR spectrometer and acquire the infrared spectrum, typically from 4000 to 400 cm⁻¹.[11]
- Data Analysis: Examine the resulting spectrum for the appearance of strong, broad absorption bands in the 900-1000 cm⁻¹ region.[11][17] The presence of sharp, intense peaks in this area is indicative of Mo=O and Mo-O-Mo bond formation, confirming that the MoCl₅ has reacted with moisture to form oxychloride species.[11][17] Pure MoCl₅ should not exhibit these characteristic Mo-O stretching vibrations.





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Caption: Standard experimental workflow for using MoCl₅.



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